

Obatoclox Mesylate solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: Obatoclox Mesylate

Cat. No.: B1255366

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Obatoclox Mesylate: Technical Support Center

This technical support guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice for researchers using **Obatoclox Mesylate**, focusing on its solubility in DMSO and application in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Obatoclox Mesylate** in different solvents?

A1: **Obatoclox Mesylate** is readily soluble in organic solvents like DMSO, ethanol, and dimethylformamide, but it is generally considered insoluble in water.^{[1][2]} The reported solubility values in DMSO vary slightly between suppliers but are consistently in the high millimolar range.

Data Presentation: Solubility of **Obatoclox Mesylate**

Solvent	Concentration (mg/mL)	Concentration (mM)	Source
DMSO	>20.7 mg/mL	>10 mM	[1][3]
DMSO	11 mg/mL	~26.6 mM	[2]
DMSO	20.67 mg/mL	50 mM	
DMSO	83 mg/mL	~200.73 mM	[4]
Ethanol	≥3.15 mg/mL (with warming)	~7.6 mM	[1]
Ethanol	~2 mg/mL	~4.8 mM	[2]
Dimethylformamide	~5 mg/mL	~12.1 mM	[2]
Water	Insoluble	Insoluble	[1]

Molecular Weight of **Obatoclax Mesylate** is 413.49 g/mol .[2]

Q2: How should I prepare a stock solution of **Obatoclax Mesylate**?

A2: It is recommended to prepare a concentrated stock solution in DMSO.[2][4][5] For example, a 5 mM or 10 mM stock solution can be prepared and stored for later use.[3][4]

Q3: How should I store the **Obatoclax Mesylate** stock solution?

A3: Stock solutions of **Obatoclax Mesylate** in DMSO can be stored at -20°C for several months.[1][3] It is advisable to aliquot the stock solution to prevent repeated freeze-thaw cycles.[6] For long-term storage (up to 6 months), -80°C is recommended.[6]

Q4: Can I dissolve **Obatoclax Mesylate** directly in cell culture media or aqueous buffers?

A4: No. **Obatoclax Mesylate** is a hydrophobic molecule and is insoluble in aqueous solutions. [1][7] Direct addition to cell culture media will likely result in precipitation. The standard procedure is to first dissolve it in DMSO and then dilute this stock solution into the cell culture medium to the desired final concentration.

Q5: What is the mechanism of action for **Obatoclax Mesylate**?

A5: **Obatoclax Mesylate** is a pan-inhibitor of the Bcl-2 (B-cell lymphoma 2) family of anti-apoptotic proteins, including Bcl-2, Bcl-xL, Mcl-1, Bcl-W, A1, and Bcl-B.[3][8] By binding to these proteins, it prevents them from sequestering pro-apoptotic proteins like Bak and Bax.[8][9] The release of Bak and Bax leads to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and ultimately, caspase activation and apoptosis (programmed cell death).[2][10] It has also been shown to induce autophagy.[6]

Troubleshooting Guide

Issue 1: The **Obatoclax Mesylate** powder is not fully dissolving in DMSO.

- Solution 1: Gentle Warming. Warm the solution at 37°C for 10 minutes.[1][3] This can help increase the solubility.
- Solution 2: Sonication. Shake the tube in an ultrasonic bath for a short period.[1][3] This uses sound energy to agitate particles and aid dissolution.
- Solution 3: Use Fresh DMSO. DMSO is hygroscopic (absorbs moisture from the air). Water contamination can reduce the solubility of hydrophobic compounds.[4] Always use fresh, anhydrous DMSO for preparing stock solutions.

Issue 2: Precipitation occurs after diluting the DMSO stock solution into cell culture media.

- Solution 1: Check Final DMSO Concentration. Ensure the final concentration of DMSO in the cell culture medium is low, typically below 0.5% and ideally 0.2% or less, to avoid solvent-induced cytotoxicity and precipitation.[10]
- Solution 2: Use a Serial Dilution Method. Instead of adding a very small volume of highly concentrated stock directly to a large volume of media, perform an intermediate dilution step. For example, first dilute your 10 mM stock to 1 mM in DMSO, then add the required volume of the 1 mM solution to your media.[10]
- Solution 3: Ensure Rapid Mixing. When adding the DMSO stock to the media, vortex or pipette up and down immediately to ensure rapid and even dispersion of the compound, minimizing localized high concentrations that can lead to precipitation.

Issue 3: Cells are not showing the expected apoptotic response.

- **Solution 1: Verify Drug Concentration and Incubation Time.** The effective concentration of **Obatoclax Mesylate** can be cell-line dependent, with reported IC50 values ranging from the nanomolar to the low micromolar range.[4][5] Typical treatment times range from 24 to 72 hours.[4][5] It may be necessary to perform a dose-response and time-course experiment to determine the optimal conditions for your specific cell line.
- **Solution 2: Assess Protein Expression Levels.** The sensitivity of cells to Obatoclax can be influenced by the expression levels of different Bcl-2 family members.[9] For example, cells highly dependent on Mcl-1 for survival may show particular sensitivity.[7]
- **Solution 3: Check for Drug Degradation.** Ensure the stock solution has been stored properly at -20°C or -80°C and has not undergone multiple freeze-thaw cycles.[1][6]

Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM Obatoclax Mesylate Stock Solution in DMSO

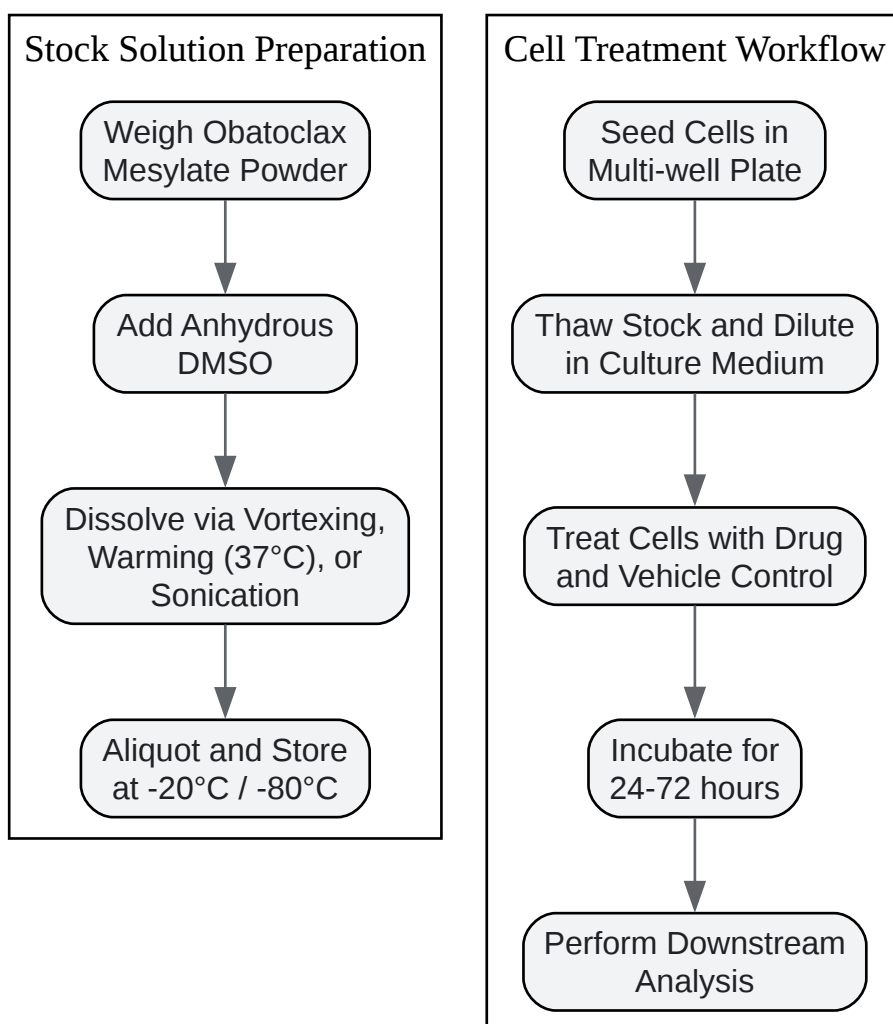
- **Weigh the Compound:** Accurately weigh out the required amount of **Obatoclax Mesylate** powder (Molecular Weight: 413.5 g/mol).[3] For example, to make 1 mL of a 10 mM stock, you would need 4.135 mg.
- **Add DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder.
- **Dissolve:** Vortex the solution thoroughly. If necessary, warm the vial at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes until the solid is completely dissolved.
- **Store:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C, protected from light.[1][6]

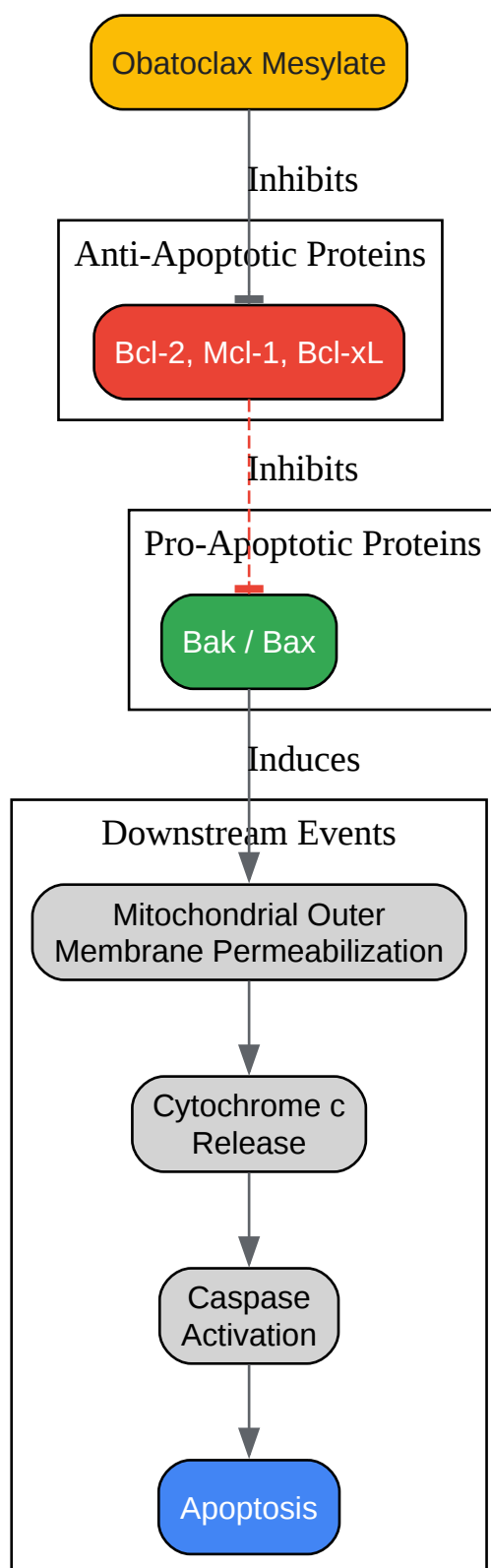
Protocol 2: Treating Cells in Culture

- **Cell Seeding:** Plate your cells in a multi-well plate at the desired density and allow them to adhere overnight.[5]

- **Prepare Working Solution:** On the day of the experiment, thaw an aliquot of the DMSO stock solution. Prepare serial dilutions of the stock in your complete cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration remains consistent across all treatments (including the vehicle control) and is non-toxic to the cells (e.g., $\leq 0.2\%$).
[10]
- **Treat Cells:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Obatoclax Mesylate**. Include a vehicle control (medium with the same final concentration of DMSO).
- **Incubate:** Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).
[5]
- **Assay:** Following incubation, perform your desired downstream analysis, such as a cell viability assay (e.g., MTT), apoptosis assay (e.g., Annexin V staining), or Western blotting for relevant proteins.[5]

Visualizations





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